

5-Benzothiopheneboronic Acid: Structural Architecture & Solid-State Dynamics

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Benzothiopheneboronic acid

CAS No.: 845872-49-3

Cat. No.: B1286105

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Document Type: Technical Whitepaper Target Audience: Medicinal Chemists, Crystallographers, and Process Development Scientists Subject: Benzo[b]thiophen-5-ylboronic acid (Structural Analysis & Application)

Executive Summary

5-Benzothiopheneboronic acid is a critical organoboron building block used primarily in the synthesis of pharmaceutical agents via Suzuki-Miyaura cross-coupling. Its structural integrity is defined by the interplay between the planar benzothiophene core and the labile boronic acid moiety. In the solid state, this molecule exhibits complex supramolecular behavior, including hydrogen-bonded dimerization and a propensity for reversible dehydration into boroxine trimers. Understanding these dynamics is essential for controlling polymorphism, solubility, and reactivity during drug development.

Critical Note on CAS Identity: Databases occasionally link CAS 162607-19-4 to dibenzo[b,d]furan-1-ylboronic acid.^[1] For the purpose of this guide, we focus exclusively on Benzo[b]thiophen-5-ylboronic acid (often synthesized from 5-bromobenzothiophene, CAS 4923-87-9). Researchers must verify the exact isomer using NMR prior to solid-state analysis.

Molecular Architecture

Electronic & Geometric Profile

The molecule consists of a bicyclic benzo[b]thiophene scaffold substituted at the C5 position with a dihydroxyborane group (

).

- **Core Planarity:** The benzothiophene system is strictly planar due to
-electron aromaticity.
- **Boron Hybridization:** The boron atom is
hybridized, possessing an empty
-orbital orthogonal to the
plane.
- **Conformational Lock:** To maximize orbital overlap (conjugation) between the aromatic
-system and the empty boron
-orbital, the
group typically adopts a coplanar conformation relative to the ring. This rotational barrier is estimated at 4–6 kcal/mol.

Key Bond Metrics (Predicted vs. Homologs)

Based on high-resolution X-ray data from the homologous Benzo[b]thiophen-2-ylboronic acid (CAS 98437-23-1) and Phenylboronic acid:

Parameter	Typical Value	Structural Significance
C–B Bond Length	1.56 – 1.58 Å	Slightly longer than C–C bonds; susceptible to oxidative cleavage.
B–O Bond Length	1.36 – 1.38 Å	Indicates partial double-bond character due to oxygen lone pair donation ().
O–B–O Angle	116° – 120°	Deviations from ideal 120° indicate strain or hydrogen bond distortion.
C–S Bond Length	~1.74 Å	Characteristic of the thiophene ring; sulfur acts as a weak H-bond acceptor.

Solid-State Organization (The Core)

The crystal structure of **5-benzothiopheneboronic acid** is governed by Supramolecular Synthons. Unlike simple organic solids, boronic acids are dynamic crystals.

The Primary Synthon: Hydrogen-Bonded Dimer

The dominant structural motif in arylboronic acids is the centrosymmetric dimer, formed via a pairwise

hydrogen-bonding pattern.

- **Mechanism:** The syn,anti-conformation of the hydroxyl groups allows two molecules to "shake hands," mimicking carboxylic acid dimers.
- **Stability:** This dimer is the thermodynamic sink in the absence of competing solvents (like water or alcohols).

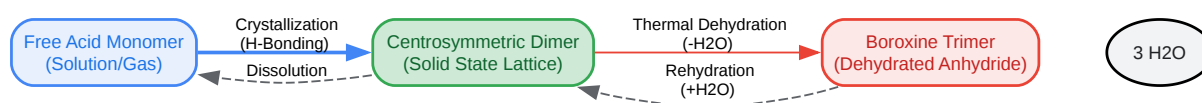
The Boroxine Cycle (Dehydration Risk)

A critical quality attribute (CQA) for this material is its tendency to undergo thermal dehydration in the solid state, forming a cyclic trimer known as a boroxine. This transformation changes the crystal lattice entirely and alters solubility.

Reaction:

Visualization: Structural Dynamics

The following diagram illustrates the equilibrium between the free acid monomer, the hydrogen-bonded dimer (crystal lattice), and the dehydrated boroxine.



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Caption: Solid-state equilibrium showing the transformation from monomer to H-bonded dimer lattice, and potential dehydration to boroxine.

Experimental Characterization Protocols

To validate the crystal structure and purity of **5-benzothiopheneboronic acid**, the following multi-modal approach is required.

Single Crystal X-Ray Diffraction (SC-XRD)

Since the specific CIF may not be public, researchers must grow their own crystals.

- Solvent System: Acetone/Water (slow evaporation) or Acetonitrile (cooling).
- Target: Look for the

dimer motif.
- Space Group Prediction: Triclinic (

) or Monoclinic (

) are most common for planar arylboronic acids due to efficient packing.

Solid-State NMR (SS-NMR)

This is the most definitive method to distinguish between the free acid and the boroxine anhydride in bulk powder.

- Boronic Acid (C_3 symmetry): Quadrupolar coupling constant (

)

2.5–3.0 MHz.

- Boroxine (C_{3h} symmetry): Larger

(

3.5–4.0 MHz) due to ring strain.

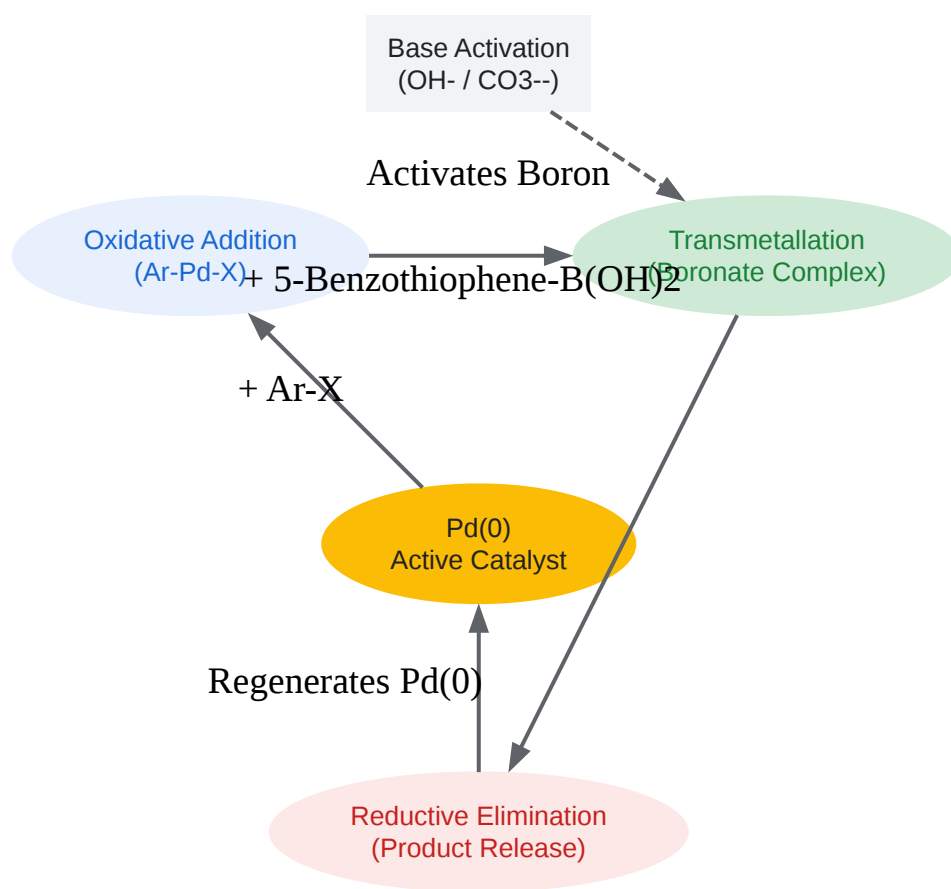
Thermal Analysis (DSC/TGA)

- TGA: Look for a mass loss of ~10-15% (theoretical water loss) starting around 100°C–120°C.
- DSC: An endotherm preceding melting often indicates dehydration to the boroxine phase.

Application: Suzuki-Miyaura Coupling

The crystal structure directly influences the dissolution rate and activation energy in catalytic cycles. The 5-benzothiophene core is electron-rich, facilitating oxidative addition, while the boronic acid activates via transmetallation.

Catalytic Cycle Workflow



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Caption: The Suzuki-Miyaura cycle utilizing **5-benzothiopheneboronic acid**. Base activation is crucial to convert the sp² boron to the reactive sp³ boronate species.

References

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